

Technical Support Center: 4-Iodo-2,6-dimethylphenol

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Compound of Interest

Compound Name: 4-Iodo-2,6-dimethylphenol

Cat. No.: B087620

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This technical support center provides essential information for researchers, scientists, and drug development professionals on safely managing the hazards of **4-iodo-2,6-dimethylphenol** in a laboratory setting.

Troubleshooting and FAQs

This section addresses specific issues users might encounter during their experiments with **4-iodo-2,6-dimethylphenol**.

Q1: What are the primary hazards associated with **4-iodo-2,6-dimethylphenol**?

A1: **4-Iodo-2,6-dimethylphenol** is classified as a hazardous substance with the following primary concerns^[1]:

- Acute Toxicity (Oral): Harmful if swallowed^[1].
- Skin Corrosion/Irritation: Causes skin irritation^[1].
- Serious Eye Damage/Irritation: Causes serious eye damage^[1].
- Respiratory Irritation: May cause respiratory irritation^[1].

Q2: I spilled a small amount of solid **4-iodo-2,6-dimethylphenol** on the lab bench. What should I do?

A2: For small spills of solid material, follow these steps:

- **Restrict Access:** Ensure the spill area is clear of personnel.
- **Wear appropriate PPE:** At a minimum, wear nitrile gloves, a lab coat, and safety goggles.
- **Containment:** Gently cover the spill with an absorbent material like vermiculite or sand to prevent it from becoming airborne.
- **Collection:** Carefully scoop the contained material into a labeled hazardous waste container.
- **Decontamination:** Wipe the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.
- **Disposal:** Dispose of all contaminated materials as hazardous waste according to your institution's guidelines.

Q3: I think I may have gotten some **4-iodo-2,6-dimethylphenol** powder on my gloved hand. What is the correct procedure?

A3: If you suspect skin contact, even on a gloved hand, proceed as follows:

- **Remove Contaminated Items:** Immediately remove the potentially contaminated glove without touching your skin with the outside of the glove.
- **Wash Hands:** Thoroughly wash your hands with soap and water for at least 15 minutes.
- **Seek Medical Attention:** If you experience any skin irritation, redness, or other symptoms, seek immediate medical attention and provide the Safety Data Sheet (SDS) for **4-iodo-2,6-dimethylphenol** to the medical personnel.

Q4: What are the initial first aid measures for eye contact with **4-iodo-2,6-dimethylphenol**?

A4: Eye contact is a serious concern. Take the following immediate actions:

- **Rinse Eyes:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.

- Remove Contact Lenses: If present and easy to do, remove contact lenses.
- Seek Immediate Medical Attention: After flushing, seek immediate medical attention from an ophthalmologist.

Q5: How should I properly store **4-iodo-2,6-dimethylphenol** in the laboratory?

A5: Store **4-iodo-2,6-dimethylphenol** in a tightly closed container in a cool, dry, and well-ventilated area. Keep it away from incompatible materials such as strong oxidizing agents, bases, acid chlorides, and acid anhydrides.

Quantitative Hazard Data

Specific quantitative toxicological data for **4-iodo-2,6-dimethylphenol** is not readily available. The following table includes data for the closely related compound, 2,4-dimethylphenol, for reference purposes. This data should be used with caution as it does not represent the exact toxicity of **4-iodo-2,6-dimethylphenol**.

Hazard Metric	Value	Species	Reference Compound
LD50 (Oral)	3200 mg/kg	Rat	2,4-Dimethylphenol
LD50 (Dermal)	1040 mg/kg	Rat	2,4-Dimethylphenol
LD50 (Oral)	809 mg/kg	Mouse	2,4-Dimethylphenol

Representative Experimental Protocol: Iodination of 2,6-Dimethylphenol

This protocol is a representative example of a procedure where **4-iodo-2,6-dimethylphenol** might be synthesized or used, highlighting the necessary safety precautions.

Objective: To synthesize **4-iodo-2,6-dimethylphenol** from 2,6-dimethylphenol.

Materials:

- 2,6-dimethylphenol

- Iodine
- Sodium hydroxide
- Hydrochloric acid
- Deionized water
- Appropriate organic solvent (e.g., dichloromethane)

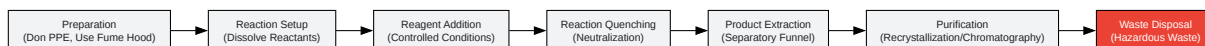
Procedure:

- **Preparation:** Don all required personal protective equipment (PPE), including a lab coat, chemical-resistant gloves (nitrile is a common choice), and chemical splash goggles. Conduct the entire experiment within a certified chemical fume hood.
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2,6-dimethylphenol in an appropriate solvent.
- **Reagent Addition:** Slowly add a solution of iodine and sodium hydroxide to the reaction mixture while stirring. Monitor the reaction temperature and maintain it within the desired range.
- **Quenching:** Once the reaction is complete, carefully quench the reaction by adding a solution of hydrochloric acid to neutralize the excess base.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent.
- **Washing:** Wash the organic layer with deionized water to remove any water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by recrystallization or column chromatography.

- **Waste Disposal:** Dispose of all chemical waste in appropriately labeled hazardous waste containers according to institutional guidelines.

Visualizations

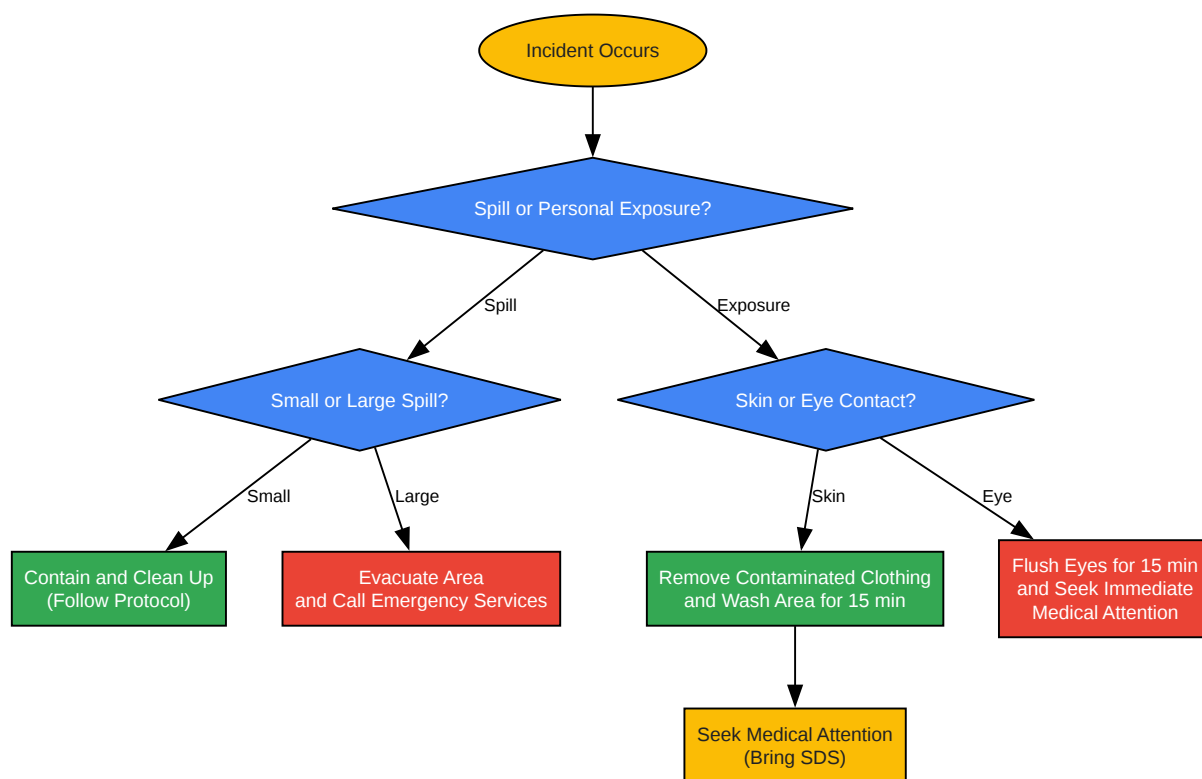
Experimental Workflow



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Caption: A typical laboratory workflow for handling **4-iodo-2,6-dimethylphenol**.

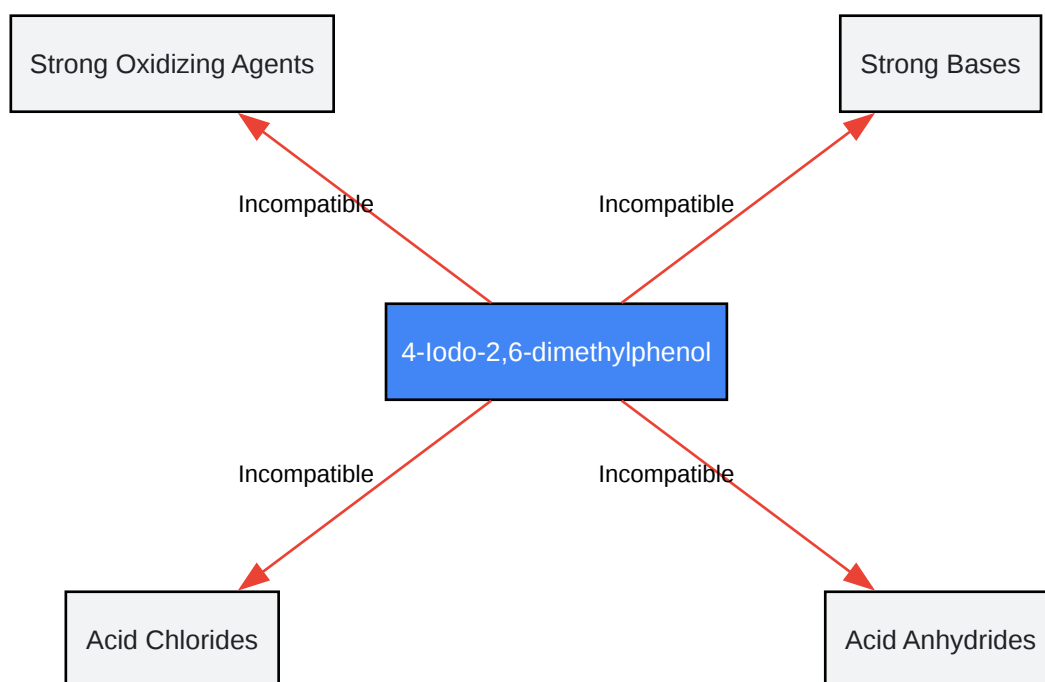
Emergency Response for Spills and Exposures



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Caption: Decision tree for responding to spills or exposures involving **4-iodo-2,6-dimethylphenol**.

Chemical Incompatibility



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Caption: Incompatible material relationships for **4-iodo-2,6-dimethylphenol**.

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References

- 1. 4-Iodo-2,6-dimethylphenol | C₈H₉IO | CID 555318 - PubChem [pubchem.ncbi.nlm.nih.gov]
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